

# alpha-Damascone CAS number and molecular formula

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## Compound of Interest

Compound Name: **alpha-Damascone**

Cat. No.: **B3025630**

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An In-depth Technical Guide to **alpha-Damascone** for Researchers and Drug Development Professionals

## Introduction: The Archetype of Rose Ketones

**alpha-Damascone** is a C13-norisoprenoid, a member of the rose ketone family of aroma chemicals, renowned for its exceptionally potent and complex olfactory profile.<sup>[1]</sup> First discovered in the 1960s by chemists analyzing Damask Rose Absolute, the damascones represent a pivotal achievement in fragrance chemistry, capturing the essence of natural rose with synthetic precision.<sup>[2]</sup> While naturally present in trace amounts in rose oil, **alpha-Damascone**'s commercial significance lies in its synthetic production, which allows for its widespread use in fine perfumery, personal care products, and even the flavor industry.<sup>[3]</sup>

This guide provides a comprehensive technical overview of **alpha-Damascone**, covering its chemical identity, synthesis, analytical characterization, applications, and regulatory landscape. The content is structured to provide not just data, but also the scientific rationale behind its use and analysis, reflecting the expertise required in modern research and development.

## Part 1: Chemical Identity and Physicochemical Properties

**alpha-Damascone** is chemically defined as 1-(2,6,6-trimethyl-2-cyclohexen-1-yl)-2-buten-1-one. It exists as a mixture of geometric isomers, primarily the (E) and (Z) forms, which

influences its commercial specifications and olfactory character. The CAS number 43052-87-5 typically refers to this isomeric mixture, while other identifiers may specify a particular isomer. [2][4][5]

Table 1: Chemical Identifiers for **alpha-Damascone**

Identifier	Value	Source(s)
Chemical Name	1-(2,6,6-trimethyl-2-cyclohexen-1-yl)-2-buten-1-one	
IUPAC Name	(E)-1-(2,6,6-trimethylcyclohex-2-en-1-yl)but-2-en-1-one	[4][6]
CAS Number	43052-87-5 (Isomeric Mixture)	[2][7][8]
24720-09-0 ((E)-isomer)	[4][5][9]	
Molecular Formula	C <sub>13</sub> H <sub>20</sub> O	[2][5][7][8]
Molecular Weight	192.30 g/mol	[2][7]
FEMA Number	3420 / 3659	[2]
EINECS Number	246-430-4 / 245-845-8	[2][5]
Synonyms	α-Damascone, Damarose alpha, Rose Ketone-alpha	[2]

The physical properties of **alpha-Damascone** are critical to its function as a fragrance ingredient, dictating its volatility, stability, and solubility in various formulations. Its moderate volatility positions it as a heart note in perfumery, bridging the initial top notes with the lingering base notes.[10][2]

Table 2: Physicochemical Properties of **alpha-Damascone**

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	<a href="#">[2]</a>
Odor Profile	Intense floral-fruity, rose, apple, with green and tobacco facets	<a href="#">[6]</a>
Boiling Point	~150 °C (302 °F)	<a href="#">[2]</a>
Flash Point	>93.3 °C (>200 °F)	<a href="#">[2]</a> <a href="#">[4]</a>
Density	~0.935 - 0.96 g/mL	<a href="#">[2]</a> <a href="#">[4]</a>
Refractive Index (@20°C)	1.490 - 1.500	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Solubility	Soluble in ethanol and essential oils; insoluble in water	<a href="#">[1]</a> <a href="#">[4]</a>
Log P	3.66	<a href="#">[2]</a>

## Part 2: Synthesis of alpha-Damascone

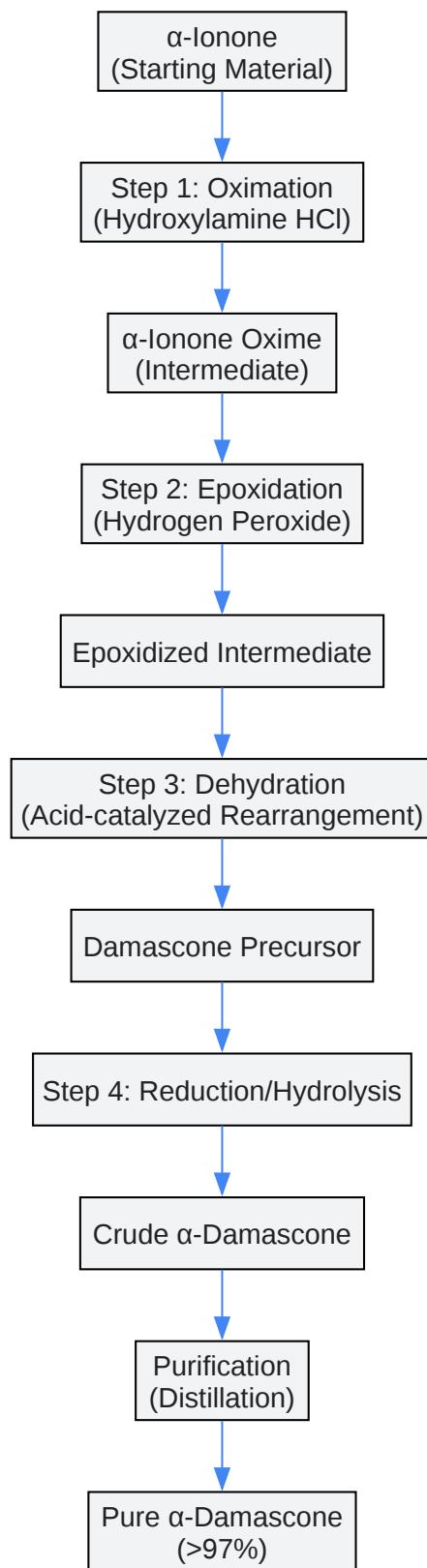
The commercial viability of **alpha-Damascone** is predicated on efficient and scalable synthetic routes. Direct extraction from natural sources like rose petals is not economically feasible due to its extremely low concentration.[\[3\]](#) Synthetic pathways offer precise control over yield and purity.[\[3\]](#) A prevalent strategy involves the reaction of a cyclogeranic acid derivative with an allyl magnesium halide, followed by pyrolysis, which facilitates a rearrangement to form the target ketone.[\[2\]](#)

More recent innovations have established a highly efficient, four-step synthesis from  $\alpha$ -ionone, a readily available terpene-derived starting material. This route is advantageous for industrial preparation due to its high yield and the use of recyclable solvents.[\[11\]](#)

## Experimental Protocol: Synthesis from $\alpha$ -Ionone

This protocol is a conceptual representation based on a published, simplified route.[\[11\]](#)

- Oximation:  $\alpha$ -ionone is reacted with hydroxylamine hydrochloride in an ethanol-water solvent system to form  $\alpha$ -ionone oxime. This step converts the ketone into an oxime, preparing it for subsequent rearrangement.
- Epoxidation: The  $\alpha$ -ionone oxime intermediate is then subjected to epoxidation using an oxidizing agent like hydrogen peroxide in a suitable solvent. This introduces an epoxide ring, which is key for the subsequent bond migration.
- Dehydration: The epoxidized intermediate undergoes acid-catalyzed dehydration. This step is crucial as it induces a sigmatropic rearrangement, transforming the carbon skeleton into the desired damascone structure.
- Reduction/Hydrolysis: The final step involves the reduction or hydrolysis of the intermediate to yield  $\alpha$ -damascone. The product is then purified, typically via distillation, to achieve a high chemical purity (>97%).[11]



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Caption: Workflow for the synthesis of **alpha-Damascone** from α-ionone.

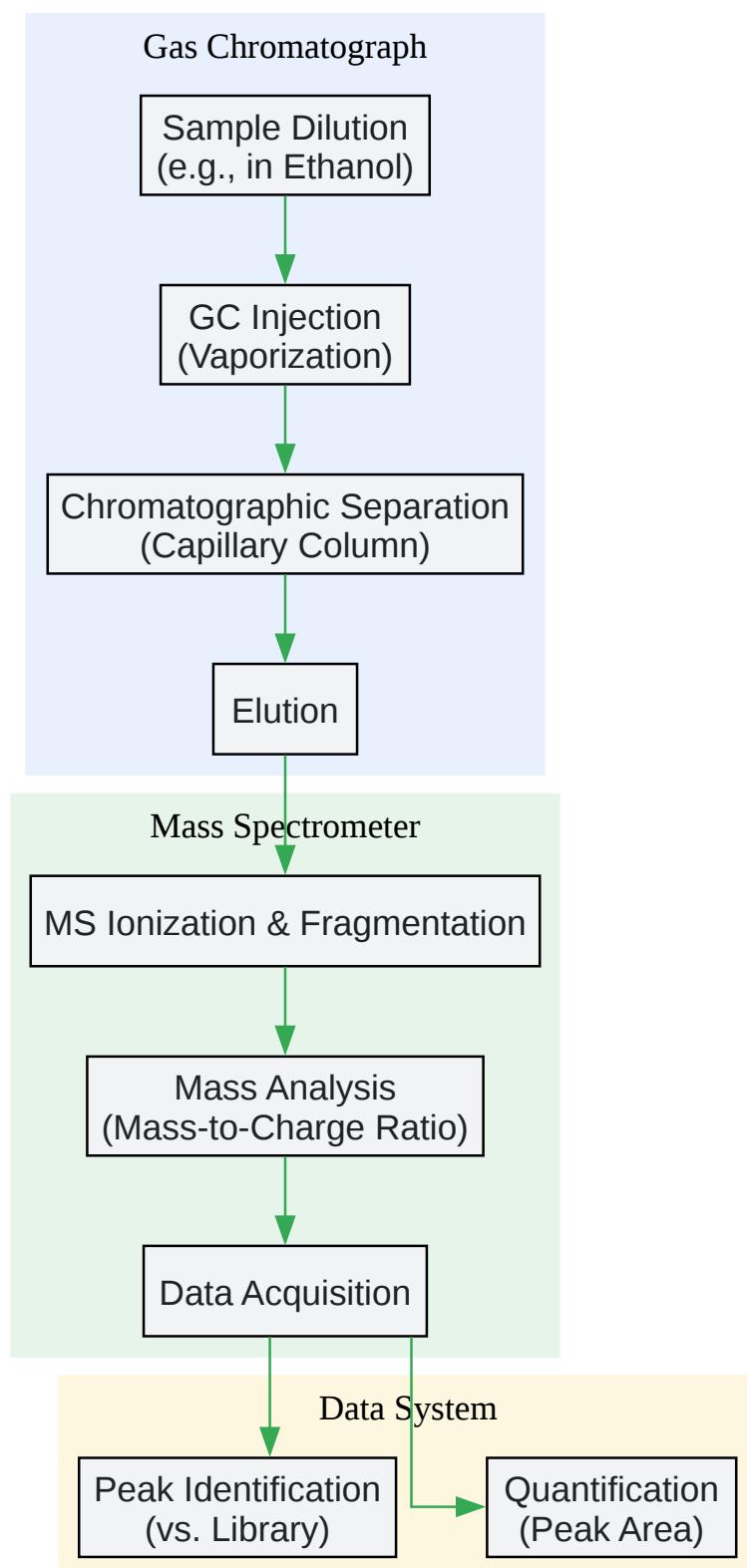
## Part 3: Analytical Characterization

Rigorous analytical control is essential to ensure the quality, purity, and regulatory compliance of **alpha-Damascone**. The primary analytical challenge is the identification and quantification of its various isomers, which can impact the final olfactory profile. Gas Chromatography coupled with Mass Spectrometry (GC-MS) is the gold standard for this purpose.[12]

The choice of a non-polar capillary column (like a DB-5) in GC allows for the separation of **alpha-Damascone** from other volatile components in a fragrance mixture.[8] The mass spectrometer provides definitive identification based on the fragmentation pattern of the molecule and allows for precise quantification.

## Experimental Protocol: GC-MS Analysis

- Sample Preparation: The **alpha-Damascone** sample (or a fragrance/flavor compound containing it) is diluted in a suitable solvent (e.g., ethanol or hexane) to a concentration appropriate for GC-MS analysis. An internal standard may be added for accurate quantification.
- Injection: A small volume (typically 1  $\mu$ L) of the prepared sample is injected into the GC inlet, which is heated to ensure rapid volatilization.
- Chromatographic Separation: The vaporized sample is carried by an inert gas (e.g., Helium) through a capillary column. The temperature of the column is gradually increased (a "temperature ramp") to separate compounds based on their boiling points and interactions with the column's stationary phase.
- Mass Spectrometry Detection: As components elute from the column, they enter the mass spectrometer's ion source, where they are fragmented. The mass analyzer separates these fragments based on their mass-to-charge ratio.
- Data Analysis: The resulting chromatogram shows peaks corresponding to each separated compound. The mass spectrum of the peak at the retention time for **alpha-Damascone** is compared to a reference library for positive identification. The peak area is used to quantify the concentration relative to a calibration curve or internal standard.[12]



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Caption: Standard workflow for the GC-MS analysis of **alpha-Damascone**.

## Part 4: Applications and Functionality

The unique sensory properties of **alpha-Damascone** make it a versatile and high-impact ingredient across multiple industries.

- Fine Fragrance: It is a cornerstone material for creating rose accords, imparting a natural, diffusive, and complex character that is difficult to achieve with other materials. Its fruity facets, reminiscent of apple and plum, also make it invaluable in modern fruity-floral compositions.<sup>[6]</sup> It is often used in conjunction with other rose ketones and floral chemicals like geraniol and citronellol.
- Functional Perfumery: Beyond fine fragrance, it is used extensively in personal care (soaps, lotions, deodorants) and household products (detergents, air fresheners) to deliver a sophisticated and lasting floral-fruity scent.<sup>[10][1]</sup>
- Flavor Industry: **alpha-Damascone** is recognized as safe for use in food and beverages by the Flavor and Extract Manufacturers Association (FEMA GRAS). It is used in trace amounts to enhance fruit flavors, particularly berry and stone fruit profiles.

## Part 5: Regulatory and Safety Profile

The use of **alpha-Damascone** is governed by several regulations and safety assessments to ensure consumer and environmental protection.

- IFRA Standards: The International Fragrance Association (IFRA) restricts the maximum concentration of rose ketones (including **alpha-Damascone**) in finished consumer products due to their potential for skin sensitization. The combined concentration of these ketones is limited, for example, to 0.043% in products like fine fragrances (Category 4).<sup>[10][6]</sup>
- EU Cosmetics Regulation: It is listed as a restricted fragrance ingredient in the EU, requiring it to be declared on product labels if its concentration exceeds 0.001% in leave-on products or 0.01% in rinse-off products.<sup>[10]</sup>
- GHS Classification: Under the Globally Harmonized System (GHS), **alpha-Damascone** is classified as a skin sensitizer and is recognized for its potential aquatic toxicity.

Table 3: GHS Hazard Information for **alpha-Damascone**

Classification	H-Statement	Description	Source(s)
Acute Toxicity (Oral), Cat. 4	H302	Harmful if swallowed	[9][13]
Skin Sensitization, Cat. 1B	H317	May cause an allergic skin reaction	[9][13]
Aquatic Chronic, Cat. 2	H411	Toxic to aquatic life with long lasting effects	[13]

Toxicological studies indicate a low order of acute toxicity via oral exposure, with a reported oral LD50 in rats of 1670 mg/kg.[9][14] The primary health concern is dermal sensitization, necessitating careful formulation and adherence to IFRA guidelines to minimize risk.[10][14]

## Conclusion

**alpha-Damascone** stands as a testament to the power of synthetic chemistry in the fields of fragrance and flavor. Its intense and multifaceted aroma, combined with its cost-effective production, has made it an indispensable tool for creators. A thorough understanding of its chemical properties, synthesis, and analytical validation is crucial for its effective and safe application. As research continues, new synthetic routes and a deeper understanding of its sensory impact will further solidify its role as a key molecule in the chemical sciences.

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